

5-(4-Iodophenyl)pentanoic acid in SPECT imaging protocols

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Compound of Interest

Compound Name: 5-(4-Iodophenyl)pentanoic acid

CAS No.: 116680-98-9

Cat. No.: B1436650

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Application Note: **5-(4-Iodophenyl)pentanoic Acid** & IPPA Analogs in SPECT Imaging

Executive Summary & Nomenclature Clarification

Target Audience: Radiochemists, Cardiologists, and Drug Development Scientists.

This guide details the application of Iodine-123 labeled phenyl-fatty acids for Single Photon Emission Computed Tomography (SPECT).^[1] While the user query specifies **5-(4-Iodophenyl)pentanoic acid** (C5-IPPA), it is critical to distinguish this short-chain analog from the clinical gold standard, 15-(4-Iodophenyl)pentadecanoic acid (Standard IPPA).

- **Standard IPPA (C15):** The primary clinical tracer for evaluating myocardial fatty acid turnover and beta-oxidation efficiency.
- **C5-IPPA (Valeric Acid Analog):** A short-chain intermediate/analog often used in mechanistic validation studies to probe the late stages of beta-oxidation, or as a rapidly clearing reference compound.

This protocol focuses on the Standard IPPA (C15) workflow, with specific annotations on how the C5-Analog differs in kinetic behavior and experimental utility.

Mechanism of Action: The Beta-Oxidation Probe

Unlike perfusion tracers (e.g., Tc-99m Sestamibi), radioiodinated fatty acids probe the metabolic viability of the myocardium. The heart relies on fatty acids for 60-80% of its energy.

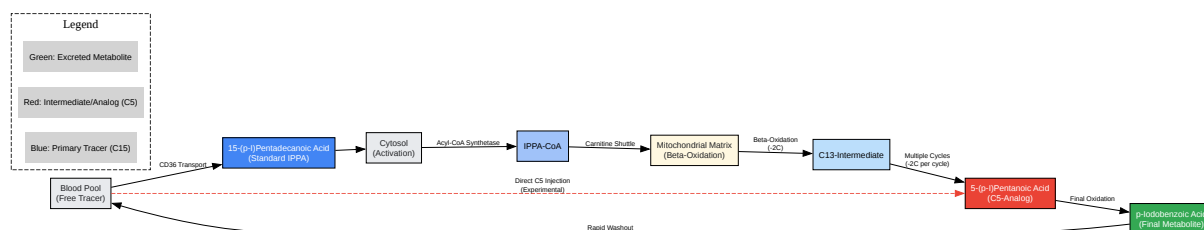
Metabolic Pathway

- Uptake: The tracer enters the myocyte via CD36/FAT transporters.
- Activation: Converted to Acyl-CoA by Acyl-CoA Synthetase.
- Mitochondrial Entry: Transported via the Carnitine Shuttle.
- Beta-Oxidation: The long chain (C15) is cleaved in 2-carbon units (Acetyl-CoA).
 - Standard IPPA (C15) undergoes multiple cycles, eventually producing **5-(4-Iodophenyl)pentanoic acid (C5)** as a transient intermediate.
 - The C5 intermediate is further oxidized to p-Iodobenzoic Acid (PIBA), which is released from the mitochondria and washed out of the cell.

Diagnostic Utility:

- Ischemic Memory: In ischemic tissue, beta-oxidation is suppressed (shift to glucose). IPPA shows reduced clearance or reduced uptake depending on the chronicity.
- C5-Analog Utility: Direct injection of C5-IPPA bypasses the initial oxidation steps, allowing researchers to isolate defects in the late beta-oxidation cycle or mitochondrial export mechanisms.

Pathway Visualization



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Figure 1: Beta-oxidation pathway of phenyl-fatty acids. Note the C5 analog is a late-stage intermediate.

Radiochemistry & Preparation Protocol

Compound: 15-(4-[I-123]iodophenyl)pentadecanoic acid (Standard) or 5-(4-[I-123]iodophenyl)pentanoic acid (Research). Isotope: Iodine-123 (Half-life: 13.2 hrs, Gamma: 159 keV).

Labeling Method (Isotopic Exchange)

This method is preferred for high specific activity and stability.

- Precursor: Dissolve 5-10 mg of the non-radioactive standard (e.g., 15-(p-iodophenyl)pentadecanoic acid) in ethanol.
- Reaction Mix:

- Add precursor to a vial containing Cu(I) catalyst (CuSO₄ + reducing agent) and ammonium sulfate.
- Add [I-123]NaI in 0.1 N NaOH.
- Incubation: Heat at 100°C for 30-60 minutes in a sealed vessel.
- Purification:
 - Pass through a C18 Sep-Pak cartridge.
 - Wash with water to remove free [I-123]iodide.
 - Elute the labeled fatty acid with ethanol.
- Formulation: Evaporate ethanol and resuspend in 6% Human Serum Albumin (HSA).
 - Note: Fatty acids must be bound to albumin for physiological solubility and transport.

Quality Control (QC)

- TLC System: Silica gel strips.
- Mobile Phase: Chloroform/Acetic Acid (95:5).
- Acceptance Criteria:
 - Free Iodide ($R_f \sim 0.0$): < 5%
 - Labeled Fatty Acid ($R_f \sim 0.8$): > 95%

Pre-Clinical/Clinical Imaging Protocol

This protocol is designed for Dynamic SPECT to capture the washout kinetics (turnover).

Subject Preparation

- Fasting: Minimum 6 hours (overnight preferred).
 - Reason: High serum glucose/insulin suppresses fatty acid oxidation, altering kinetics.

- Thyroid Block: Administer Potassium Iodide (SSKI) or Perchlorate 1 hour prior to block thyroid uptake of free radioiodine.

Dosage & Injection

Parameter	Mouse/Rat Model	Clinical (Human)
Activity	10 - 20 MBq (0.2 - 0.5 mCi)	111 - 185 MBq (3 - 5 mCi)
Volume	0.1 - 0.2 mL (Tail Vein)	2 - 3 mL (Antecubital Vein)
Vehicle	6% BSA/HSA	6% HSA (Pyrogen Free)

Acquisition Parameters (SPECT/CT)

- Collimator: Low-Energy High-Resolution (LEHR).
- Energy Window: 159 keV $\pm$ 10%.
- Dynamic Phase (Critical for IPPA):
 - Start acquisition immediately upon injection.
 - Frames: 1 min/frame for 30 minutes.
 - Purpose: To calculate the washout rate ().
- Static Phase:
 - Image at 30-40 minutes post-injection.
 - Purpose: To assess regional distribution and defect size.

Data Analysis & Interpretation

The hallmark of IPPA (and its C5 analog) is Clearance Kinetics. Unlike BMIPP (which is branched and "trapped"), IPPA washes out as it is metabolized.

Calculation of Washout Rate

Generate Time-Activity Curves (TAC) for the myocardium (ROI) and background (Mediastinum).

- Normal Myocardium: Rapid uptake followed by biexponential clearance (fast beta-oxidation phase + slow lipid pool phase).
- Ischemic Myocardium: Slower washout (retention) due to impaired beta-oxidation, OR reduced initial uptake (scar).

Comparative Tracer Characteristics

Feature	IPPA (C15)	BMIPP (Branched)	C5-IPPA (Analog)
Structure	Straight Chain (C15)	Methyl-branched (C15)	Short Chain (C5)
Metabolism	Rapid Beta-Oxidation	Inhibited Beta-Oxidation (Trapped)	Rapid Final Oxidation
Primary Use	Metabolic Turnover Rates	Ischemic Memory (Static Imaging)	Research (Pathway Validation)
Clearance	Fast (~20-30 min)	Very Slow (Retention)	Very Fast (Immediate)

Troubleshooting & Validation

- High Liver Uptake: Common with fatty acids. Ensure ROI selection strictly excludes hepatic activity to prevent spillover artifacts.
- Rapid Blood Clearance: If blood pool activity remains high, check for "free iodide" in the preparation (QC failure).
- No Myocardial Uptake:
 - Check if the patient was not fasting (high insulin blocks fatty acid entry).

- Check formulation (must be albumin-bound).

References

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- Kropp, J., et al. (1999). Pharmacokinetics and metabolism of the methyl-branched fatty acid BMIPP in comparison to IPPA. Nuclear Medicine and Biology. [Link](#)
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Sources

- 1. 123I-BMIPP fatty acid analogue imaging is a novel diagnostic and prognostic approach following acute myocardial infarction - PubMed [pubmed.ncbi.nlm.nih.gov]
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